

Commercial Availability and Technical Guide for 2-Phenyl-2-propanol

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Compound of Interest

Compound Name: 2-Phenyl-2-propanol

Cat. No.: B165765

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

2-Phenyl-2-propanol (CAS No. 617-94-7), also known as α,α -dimethylbenzyl alcohol, is a tertiary alcohol that serves as a valuable intermediate in organic synthesis. Its applications span the pharmaceutical, agrochemical, and fragrance industries. For researchers and drug development professionals, sourcing high-quality **2-Phenyl-2-propanol** and understanding its properties and synthesis are critical for successful project outcomes. This guide provides a comprehensive overview of the commercial availability of **2-Phenyl-2-propanol**, its technical specifications, and detailed experimental protocols for its synthesis and analysis.

Commercial Availability and Suppliers

2-Phenyl-2-propanol is readily available from a variety of global suppliers, including large chemical distributors and specialized manufacturers. The compound is offered in a range of purities and quantities to suit different research and development needs.

Major Global Suppliers

Several multinational chemical suppliers offer **2-Phenyl-2-propanol**, often with various purity grades and in multiple package sizes. These suppliers are known for their extensive quality control and robust supply chains.

- Thermo Fisher Scientific: Offers **2-Phenyl-2-propanol** under its Thermo Scientific Chemicals and Alfa Aesar brands, with purities typically ranging from 98% to 99%.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Sigma-Aldrich (Merck): Provides **2-Phenyl-2-propanol** with a purity of 97%, suitable for general laboratory use.
- TCI (Tokyo Chemical Industry): Supplies **2-Phenyl-2-propanol**, often with detailed specifications available upon request.[\[4\]](#)

Regional and Specialized Suppliers

In addition to global distributors, numerous manufacturers and suppliers in regions like China and India offer **2-Phenyl-2-propanol**, sometimes providing more competitive pricing for bulk quantities.

- Chinese Suppliers: A significant number of chemical manufacturers and suppliers are based in China.
- Indian Suppliers: Several chemical companies in India also list **2-Phenyl-2-propanol** in their product catalogs.

Available Grades and Purities

The purity of commercially available **2-Phenyl-2-propanol** typically ranges from 97% to over 99%. The grade of the chemical often dictates its suitability for specific applications.

- Technical Grade: Suitable for industrial applications where high purity is not a primary concern.
- Laboratory Grade: Appropriate for educational and general research purposes.
- Reagent Grade: High purity, generally suitable for most laboratory and analytical applications.
- Analytical/HPLC Grade: The highest purity, intended for use in sensitive analytical techniques like HPLC and GC-MS.

Technical Data

A thorough understanding of the physicochemical properties of **2-Phenyl-2-propanol** is essential for its safe handling, storage, and application in experimental work.

Property	Value	Reference
CAS Number	617-94-7	[1] [2] [4]
Molecular Formula	C ₉ H ₁₂ O	[1] [2]
Molecular Weight	136.19 g/mol	[2]
Appearance	White to pale yellow solid or colorless to light yellow liquid after melting	[1] [3]
Melting Point	29-35 °C	[1]
Boiling Point	202 °C (at 760 mmHg)	
Density	0.973 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.5196	
Solubility	Insoluble in water; soluble in ethanol, ether, and benzene.	[2]

Representative Certificate of Analysis (Example)

Below is an example of what a Certificate of Analysis (CoA) for a high-purity grade of a tertiary alcohol might look like. The exact specifications for **2-Phenyl-2-propanol** will vary by supplier and lot.

Test	Specification	Result
Appearance	Conforms to standard	Conforms
Assay (by GC)	$\geq 99.0\%$	99.5%
Water Content (by Karl Fischer)	$\leq 0.1\%$	0.05%
Residue on Evaporation	$\leq 0.01\%$	0.005%
Identity (by FTIR)	Conforms to reference spectrum	Conforms

Experimental Protocols

Synthesis of 2-Phenyl-2-propanol via Grignard Reaction

The most common laboratory synthesis of **2-Phenyl-2-propanol** involves the Grignard reaction between phenylmagnesium bromide and acetone.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Bromobenzene
- Acetone
- Saturated aqueous ammonium chloride solution
- Anhydrous magnesium sulfate
- Iodine crystal (optional, as an initiator)

Procedure:

- Preparation of the Grignard Reagent: In a flame-dried, three-necked round-bottom flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer, place the magnesium turnings. Add a small crystal of iodine.
- In the dropping funnel, add a solution of bromobenzene in anhydrous diethyl ether.
- Add a small portion of the bromobenzene solution to the magnesium turnings. The reaction is initiated when the color of the iodine disappears and bubbling is observed.
- Once the reaction has started, add the remaining bromobenzene solution dropwise at a rate that maintains a gentle reflux.
- After the addition is complete, reflux the mixture for an additional 30 minutes to ensure the complete formation of the Grignard reagent (phenylmagnesium bromide).
- Reaction with Acetone: Cool the Grignard reagent solution to 0 °C using an ice bath.
- Dissolve acetone in anhydrous diethyl ether and add this solution to the dropping funnel.
- Add the acetone solution dropwise to the cold, stirring Grignard reagent. A white precipitate will form.
- After the addition is complete, remove the ice bath and stir the mixture at room temperature for 1 hour.
- Work-up and Purification: Carefully pour the reaction mixture into a beaker containing a cold, saturated aqueous solution of ammonium chloride to quench the reaction.
- Transfer the mixture to a separatory funnel and separate the ether layer. Extract the aqueous layer with two portions of diethyl ether.
- Combine the organic layers and wash with brine. Dry the ether solution over anhydrous magnesium sulfate.
- Filter off the drying agent and remove the diethyl ether by rotary evaporation.
- The crude product can be purified by vacuum distillation or recrystallization to yield pure **2-Phenyl-2-propanol**.

Quality Control by Gas Chromatography-Mass Spectrometry (GC-MS)

The purity of **2-Phenyl-2-propanol** can be determined, and potential impurities identified, using GC-MS.

Instrumentation and Parameters:

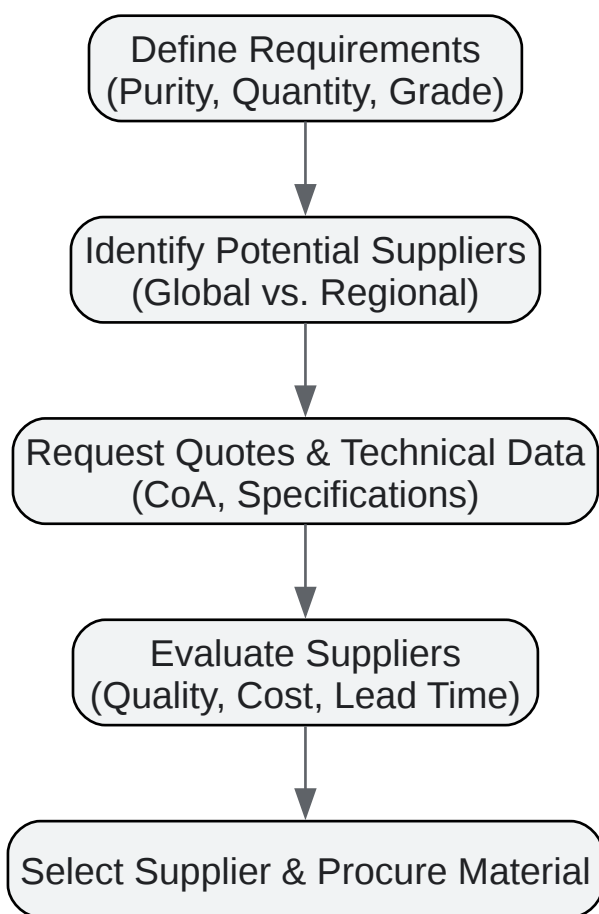
- Gas Chromatograph: Equipped with a split/splitless injector and a flame ionization detector (FID) or a mass spectrometer (MS).
- Column: A non-polar capillary column (e.g., 30 m x 0.25 mm I.D., 0.25 μ m film thickness, 5% phenyl-methylpolysiloxane).
- Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.[\[5\]](#)
- Injector Temperature: 250 °C.[\[5\]](#)
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: 5 minutes at 280 °C.
- Mass Spectrometer (if used):
 - Ionization Mode: Electron Ionization (EI) at 70 eV.[\[5\]](#)
 - Scan Range: 40-450 m/z.[\[5\]](#)
 - Ion Source Temperature: 230 °C.[\[5\]](#)
 - Transfer Line Temperature: 280 °C.

Procedure:

- Sample Preparation: Prepare a dilute solution of the **2-Phenyl-2-propanol** sample in a suitable solvent (e.g., dichloromethane or ethyl acetate) at a concentration of approximately 1 mg/mL.
- Standard Preparation: Prepare a standard solution of high-purity **2-Phenyl-2-propanol** at a known concentration.
- Injection: Inject 1 μ L of the sample solution into the GC.
- Data Analysis:
 - Identify the peak corresponding to **2-Phenyl-2-propanol** based on its retention time and mass spectrum (if using MS).
 - Determine the purity by calculating the peak area percentage of **2-Phenyl-2-propanol** relative to the total peak area of all components in the chromatogram.
 - Quantify the concentration by comparing the peak area to that of the standard solution.

Visualizations

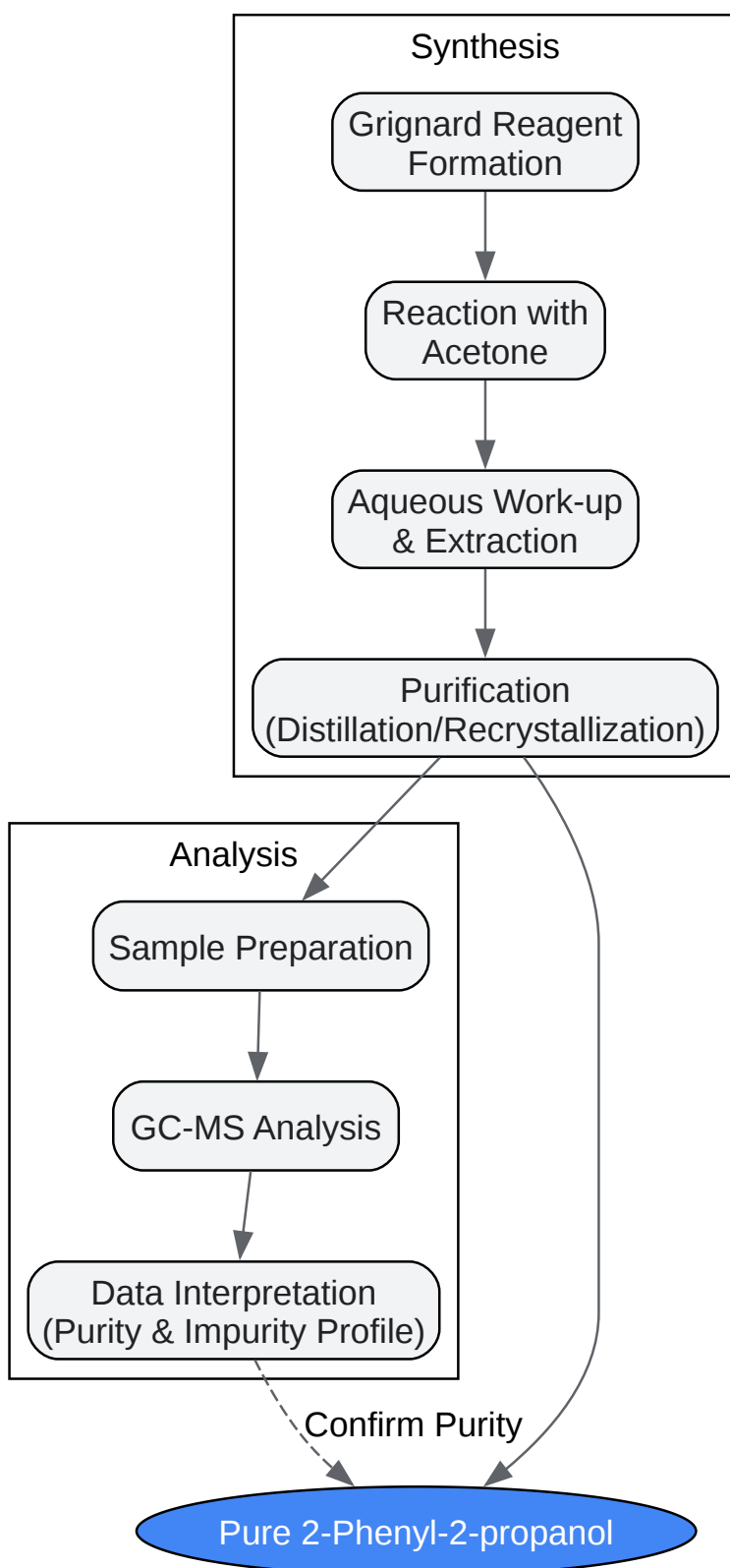
Supplier Selection Workflow



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Caption: A logical workflow for selecting a suitable supplier for **2-Phenyl-2-propanol**.

Synthesis and Analysis Workflow



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Phone: (601) 213-4426

Email: info@benchchem.com